

# Personal protective equipment for handling 3-Bromo-5-fluorobenzyl bromide

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## Compound of Interest

Compound Name: *3-Bromo-5-fluorobenzyl bromide*

Cat. No.: *B1343359*

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## Essential Safety and Handling Guide for 3-Bromo-5-fluorobenzyl Bromide

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates like **3-Bromo-5-fluorobenzyl bromide** is of paramount importance. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure a secure laboratory environment. Adherence to these guidelines is critical due to the compound's hazardous properties.

### Chemical Identifier and Hazard Information

Property	Value
Chemical Name	3-Bromo-5-fluorobenzyl bromide
CAS Number	216755-57-6 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> F <a href="#">[1]</a>
GHS Hazard Statements	Causes severe skin burns and eye damage (H314), Causes serious eye damage (H318), May cause respiratory irritation (H335). <a href="#">[1]</a>
Signal Word	Danger <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure.

The following table summarizes the required PPE for handling **3-Bromo-5-fluorobenzyl bromide**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if contaminated.	Prevents skin contact, which can cause severe burns. <a href="#">[1]</a> <a href="#">[2]</a>
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe shoes are also required. For larger quantities, a chemical-resistant apron is recommended.	Protects skin and personal clothing from contamination. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood. <a href="#">[4]</a> If a fume hood is not available or ventilation is insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used. <a href="#">[5]</a>	Prevents inhalation of vapors that can cause respiratory irritation. <a href="#">[1]</a>

## Operational Plan: Handling and Storage

Strict adherence to the following operational protocols is essential for the safe handling and storage of **3-Bromo-5-fluorobenzyl bromide**.

#### Engineering Controls:

- Ventilation: All handling of **3-Bromo-5-fluorobenzyl bromide** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[6]

#### Standard Operating Procedures:

- Preparation: Before beginning work, ensure the fume hood is functioning correctly. Cover the work surface with absorbent, disposable bench paper. Don all required PPE.
- Handling: Use appropriate tools (e.g., spatulas, glassware) to avoid direct contact. Keep containers tightly sealed when not in use.[6]
- Post-Handling: Decontaminate all surfaces and equipment that may have come into contact with the chemical. Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after removing gloves.

#### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[6]
- Keep containers tightly closed and store in a corrosives area.[6]

## Emergency Procedures

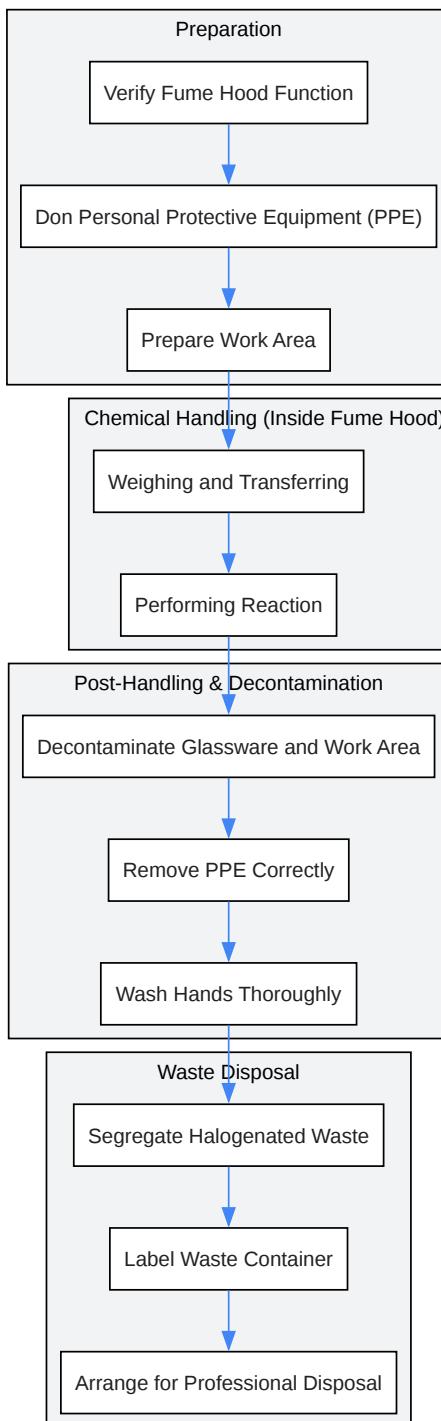
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## Disposal Plan

Chemical waste containing **3-Bromo-5-fluorobenzyl bromide** must be treated as hazardous waste.

- Waste Segregation and Collection:
  - Solid Waste: Collect any unused solid compound and contaminated materials (e.g., weigh paper, gloves) in a dedicated, labeled hazardous waste container for halogenated organic waste.[4]
  - Liquid Waste: Collect solutions containing the compound in a separate, labeled hazardous waste container for halogenated organic solvents.[4]
- Disposal: Dispose of all waste through a licensed chemical waste disposal company. Do not dispose of this chemical down the drain or in regular trash.[4][8]

# Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **3-Bromo-5-fluorobenzyl bromide**.

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